

Physical Properties of 2-Bromobutanenitrile

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Compound Focus: 2-Bromobutanenitrile

CAS No.: 41929-78-6

Cat. No.: S1921756

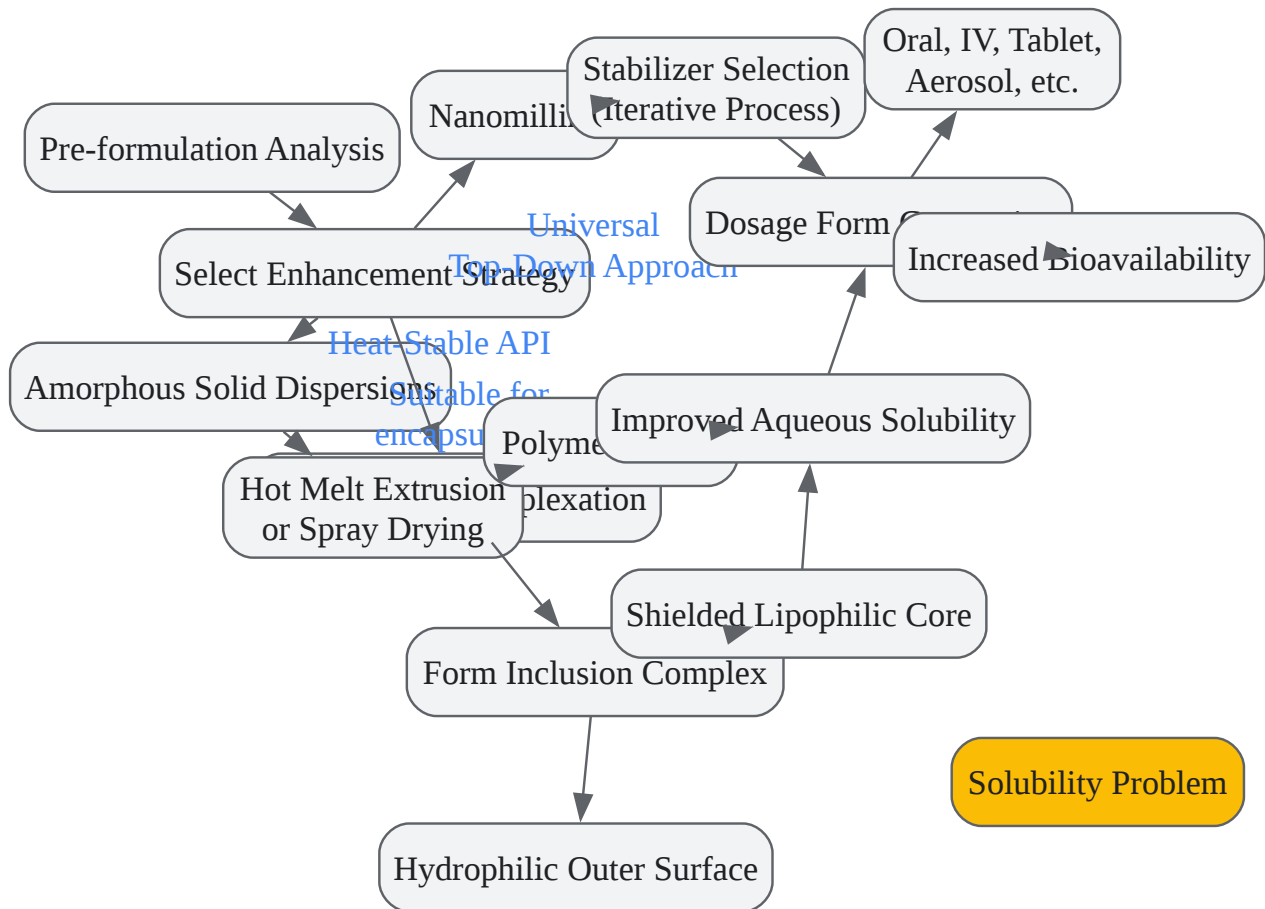
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The table below summarizes the key identified physical properties for **2-Bromobutanenitrile** (CAS # 41929-78-6). These properties are crucial for understanding its behavior in different solvents and systems.

Property	Value / Description	Source
CAS Number	41929-78-6	[1]
Molecular Formula	C ₄ H ₆ BrN	[1]
Molecular Weight	148.00 g/mol	[1]
Density	1.4766 g/cm ³	[1]
Boiling Point	69-73 °C at 10 Torr	[1]
Solubility Data	Not found in search results	N/A

Strategies for Solubility Enhancement

For a compound like **2-Bromobutanenitrile**, which is likely hydrophobic, standard solubility enhancement techniques can be explored. The following workflow outlines a systematic approach to troubleshooting solubility problems.



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The techniques in the diagram are established approaches for formulating compounds with poor water solubility [2]:

- **Amorphous Solid Dispersions:** These work by incorporating the API into a polymer matrix, maintaining it in a higher-energy amorphous state that exhibits improved aqueous solubility compared to its crystalline form. Techniques like **hot melt extrusion** or **spray drying** are used, but require knowledge of the API's thermal stability [2].
- **Cyclodextrin Complexation:** Cyclodextrins are ring-shaped molecules with a hydrophobic inner pocket and a hydrophilic outer surface. They can form inclusion complexes, shielding the hydrophobic parts of an API and making the entire complex water-soluble [2].

- **Nanomilling:** This is a "top-down" process that reduces API particle size to the nanometer range (typically 100-200 nm), dramatically increasing the surface area-to-volume ratio and enhancing the dissolution rate in water. This is often considered a nearly universal approach. A critical success factor is the iterative selection of appropriate stabilizers (e.g., polymers, surfactants) to prevent particle agglomeration and growth over time [2].

Experimental Troubleshooting for Crystallization

If you are purifying **2-Bromobutanenitrile** and face issues with uncontrolled crystallization, here are some practical tips from laboratory techniques guides [3]:

- **Problem: Rapid Crystallization**
 - **Cause & Solution:** Using the minimum amount of hot solvent can lead to fast cooling and quick crystallization, which can trap impurities. Add a small amount of extra solvent (e.g., 1-2 mL per 100 mg of solid) to slow down the process.
 - **Cause & Solution:** A flask that is too large creates a shallow solvent pool with high surface area, leading to fast cooling. Transfer the solution to an appropriately sized flask.
- **Problem: No Crystallization**
 - **Solution:** Scratch the inside of the flask with a glass stirring rod to provide a surface for crystal nucleation.
 - **Solution:** Introduce a tiny "seed" crystal of pure compound to initiate growth.
 - **Solution:** Boil off a portion of the solvent to create a more concentrated solution, then cool again.

Recommendations for Moving Forward

The lack of direct solubility data means that your team will likely need to determine the optimal formulation strategy experimentally.

- **Begin with Pre-Formulation Work:** Assess the **stability characteristics** of **2-Bromobutanenitrile**, including its thermal stability and sensitivity to light. This will help rule out techniques like hot melt extrusion if the compound is thermally unstable [2].
- **Consider the BCS Classification:** If **2-Bromobutanenitrile** is an active pharmaceutical ingredient (API), determine if it is a BCS Class II (low solubility, high permeability) or Class IV (low solubility, low permeability) molecule. This classification helps guide the strategy, as Class IV molecules require a combination of solubility and permeation enhancement [2].

- **Prioritize Techniques:** Given its universality, **nanomilling** is a strong candidate to investigate first, provided a suitable stabilizer system can be identified [2].

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References

1. 2-bromobutanenitrile | 41929-78-6 [amp.chemicalbook.com]
2. Overcoming Solubility Challenges: Techniques To Improve ... [agnopharma.com]
3. 3.6F: Troubleshooting [chem.libretexts.org]

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